

Personal protective equipment for handling Ethylenediu**rea**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethylenediu**rea***

Cat. No.: *B156026*

[Get Quote](#)

Safe Handling and Disposal of Ethylenediu**rea**

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Ethylenediu**rea**** (also known as 2-Imidazolidone). The following procedural guidance outlines the necessary personal protective equipment (PPE), operational plans for handling and storage, emergency protocols, and disposal procedures to ensure laboratory safety.

Hazard Identification and Key Safety Data

Ethylenediurea**** is classified with the following hazards:

- Causes skin irritation.[[1](#)]
- Causes serious eye irritation.[[1](#)]
- May cause respiratory irritation.[[1](#)]
- May cause damage to the thyroid through prolonged or repeated exposure.

For safe handling, it is crucial to be aware of its physical and chemical properties.

Property	Value	Source
CAS Number	120-93-4	[1]
Molecular Formula	C ₃ H ₆ N ₂ O	[1]
Molecular Weight	86.09 g/mol	[1]
Appearance	Solid	[2]
Melting Point	90 - 95 °C (for the similar compound Ethylurea)	[2] [3]
Flash Point	> 93 °C (for the similar compound Ethylurea)	[2]

Operational Plan: From Receipt to Disposal

A systematic approach is critical for safely managing **Ethylenediuera** in a laboratory setting.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure. The minimum required PPE includes:

- Eye and Face Protection: Wear tightly fitting, non-fogging safety goggles (compliant with EN 166) or a full-face shield, especially when handling powders or solutions to protect against splashes.[\[4\]](#)[\[5\]](#)
- Hand Protection: Use chemical-resistant, unlined gloves such as nitrile, neoprene, or butyl rubber.[\[5\]](#)[\[6\]](#) Always inspect gloves for tears or holes before use.[\[1\]](#) Employ proper glove removal technique to avoid skin contact and wash hands thoroughly after removal.[\[1\]](#)
- Body Protection: Wear a fully-buttoned lab coat or a long-sleeved chemical-resistant suit.[\[4\]](#)[\[5\]](#)[\[7\]](#) For tasks with a higher risk of splashes, such as mixing, a chemical-resistant apron should be worn over the lab coat.[\[5\]](#)
- Respiratory Protection: If working in an area with inadequate ventilation or where dust formation is likely, use a certified particle-filtering half mask or a respirator with appropriate

filters.[1][4][5]

- Foot Protection: Wear closed-toe shoes; chemical-resistant boots are recommended if handling large quantities or in case of spills.[6][8]

Handling Procedures

- Ventilation: Always handle **Ethylenedurea** in a well-ventilated area.[1][9] Use a chemical fume hood or other local exhaust ventilation when weighing or transferring the powder to minimize dust inhalation.[1][7]
- Safe Practices: Avoid all direct contact with the skin and eyes.[1] Prevent the formation of dust and aerosols during handling.[1][7] Do not eat, drink, or smoke in the work area.[3]

Storage Plan

- Container: Keep the substance in a tightly closed, properly labeled container.[2][7]
- Location: Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of heat or ignition.[2][7][10]
- Incompatibilities: Store separately from incompatible materials, particularly strong oxidizing agents.[7][10]

Emergency and Disposal Protocols

Immediate and correct response to emergencies and adherence to proper disposal procedures are critical for safety and environmental protection.

Emergency Procedures: Step-by-Step

In the event of exposure or a spill, follow these procedures immediately.

Exposure Response:

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open.[3][11] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[3]

- Skin Contact: Remove all contaminated clothing at once.[8] Wash the affected skin area with plenty of soap and water for at least 15 minutes.[3][7][8]
- Inhalation: Move the affected person to fresh air.[1][3][7] If the person is not breathing, provide artificial respiration.[1][3] Seek medical attention.
- Ingestion: Rinse the mouth thoroughly with water.[7] Call a poison control center or a physician for guidance.[2]

Spill Cleanup:

- Evacuate and Alert: Alert personnel in the immediate vicinity and evacuate the area if necessary.[12]
- Ventilate: Increase ventilation in the spill area by opening windows or using fans, if safe to do so.[12]
- Secure and Equip: Prevent further spread of the spill. Before cleaning, don the full required PPE (respirator, goggles, gloves, and protective clothing).[12]
- Contain and Collect: For solid spills, carefully sweep or scoop the material into a suitable, labeled container for hazardous waste.[3] Avoid generating dust.[1][7] Use an inert absorbent material like sand or vermiculite for liquid spills.[12]
- Decontaminate: Clean the spill area thoroughly with water once the material has been removed.[12]
- Dispose: Place all cleanup materials (gloves, absorbent, etc.) into a sealed, labeled container for hazardous waste disposal.[7][12]

Disposal Plan


All waste containing **Ethylenedurea** must be treated as hazardous waste.

- Waste Collection: Collect waste **Ethylenedurea** and contaminated materials in a compatible, sealable, and clearly labeled hazardous waste container.[7][12]

- Container Disposal: Empty containers are also considered hazardous waste. They should be triple-rinsed with a suitable solvent, and the rinsate must be collected as hazardous waste. [\[13\]](#)
- Final Disposal: Dispose of all waste through an approved waste disposal company, following all applicable local, state, and federal regulations.[\[2\]](#)[\[10\]](#) Do not pour waste down the drain or dispose of it in the regular trash.[\[14\]](#)

Workflow for Safe Handling of Ethylenedurea

The following diagram illustrates the standard operating procedure and emergency response workflow for handling **Ethylenedurea**.

[Click to download full resolution via product page](#)

Caption: Workflow for handling **Ethylenedurea**, including emergency procedures.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. fishersci.com [fishersci.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. Protective Equipment | Plant Protection - Albert Kerbl GmbH [kerbl.com]
- 5. Welcome to PSEP! [core.psep.cce.cornell.edu]
- 6. royalbrinkman.com [royalbrinkman.com]
- 7. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 8. CCOHS: Landscaping - Pesticides - Personal Protective Equipment [ccohs.ca]
- 9. petroarkan.com [petroarkan.com]
- 10. Best Practices for Storing Urea Fertilizers | Green Gubre Group [greengubregroup.com]
- 11. Emergency Procedures for Incidents Involving Chemicals | Research Safety [researchsafety.uky.edu]
- 12. ut.edu [ut.edu]
- 13. rtong.people.ust.hk [rtong.people.ust.hk]
- 14. Chemical Waste | Environmental Health & Safety (EHS) [ehs.utexas.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Ethylenediuera]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b156026#personal-protective-equipment-for-handling-ethylenediuera]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com